

3-Phenylpentanoic Acid (CAS 5669-17-0): Technical Monograph & Application Guide

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Compound of Interest

Compound Name: 3-Phenylpentanoic acid

CAS No.: 5669-17-0

Cat. No.: B1265407

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Executive Summary

3-Phenylpentanoic acid (CAS 5669-17-0), also known as

-ethylhydrocinnamic acid, is a pivotal chiral building block in medicinal chemistry.^{[1][2]}

Distinguished by a stereogenic center at the

-position, it serves as a critical scaffold for the synthesis of diarylheptanoids, HIV protease inhibitors, and neuroactive agents. Unlike its lower homolog (3-phenylpropionic acid), the ethyl substitution at the C3 position introduces significant steric bulk and lipophilicity, altering the pharmacokinetic profiles of derived pharmacophores. This guide details its physicochemical properties, validated synthetic protocols, and applications in asymmetric synthesis.

Physicochemical Profile

The introduction of an ethyl group at the benzylic position creates a chiral center, making the distinction between the racemate and pure enantiomers critical for biological applications.

Table 1: Core Properties of 3-Phenylpentanoic Acid

Property	Data	Notes
CAS Number	5669-17-0	Refers to the racemate unless specified. [1]
IUPAC Name	3-Phenylpentanoic acid	Synonyms: -Ethylhydrocinnamic acid.
Molecular Formula		
Molecular Weight	178.23 g/mol	
Physical State	Solid (Low Melting)	Colorless to pale yellow melt.
Melting Point	60–66 °C	Pure crystalline form.
Boiling Point	140 °C @ 4 Torr	Acid chloride boils at ~72 °C.
Solubility	DCM, EtOAc, EtOH	Low water solubility; soluble in alkaline aq.
pKa	~4.75	Typical for -substituted carboxylic acids.

Synthetic Methodologies

A. Primary Route: Conjugate Addition (Racemic Synthesis)

The most robust method for synthesizing the racemic scaffold is the copper-catalyzed conjugate addition of ethylmagnesium bromide to ethyl cinnamate, followed by hydrolysis. This route avoids the harsh conditions of Friedel-Crafts alkylation and provides high regioselectivity.

Protocol 1: Copper-Catalyzed Grignard Addition

- Precursors: Ethyl cinnamate (CAS 103-36-6), Ethylmagnesium bromide (3.0 M in ether), CuI (Catalyst).
- Mechanism: 1,4-Michael addition via an organocuprate intermediate.

Step-by-Step Workflow:

- **Catalyst Preparation:** In a flame-dried 3-neck flask under [N₂](#), suspend CuI (5 mol%) in anhydrous THF. Cool to -78 °C.
- **Grignard Addition:** Add Ethylmagnesium bromide (1.2 equiv) dropwise. Stir for 15 min to form the organocuprate species.
- **Substrate Addition:** Add a solution of Ethyl cinnamate (1.0 equiv) in THF dropwise over 30 min, maintaining temperature below -70 °C.
- **Quench & Workup:** Allow to warm to 0 °C. Quench with saturated [NH₄Cl](#).
 - . Extract with [Et₂O](#).
 - . Wash organic layer with brine, dry over [MgSO₄](#).
 - . Concentrate [in vacuo](#), and concentrate.[\[3\]](#)
- **Hydrolysis:** Reflux the crude ester in 10% NaOH/EtOH for 3 hours. Acidify with HCl to pH 1. Extract with DCM to yield **3-phenylpentanoic acid**.

B. Asymmetric Route: Lipase-Catalyzed Kinetic Resolution

For drug development requiring high enantiopurity (e.g., >98% ee), enzymatic resolution is superior to chemical resolution.

Protocol 2: Enzymatic Hydrolysis

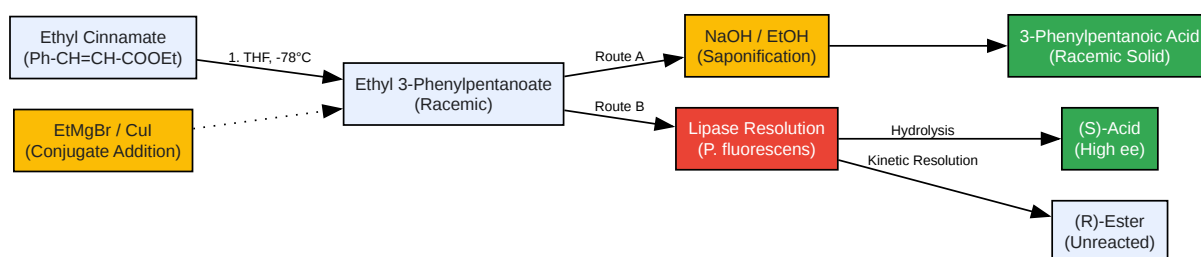
- **Enzyme:** Pseudomonas fluorescens lipase.
- **Substrate:** Ethyl 3-phenylpentanoate (racemic).[\[4\]](#)
- **Medium:** Phosphate buffer (pH 7.0) / Acetone cosolvent.

Workflow:

- Suspend racemic ester in phosphate buffer.

- Add lipase and stir at 30 °C. Monitor conversion via chiral HPLC.
- At 50% conversion, the unreacted ester is typically the (R)-enantiomer, while the hydrolyzed acid is the (S)-enantiomer (depending on specific lipase selectivity).
- Separate via acid-base extraction.

Visualization: Synthesis & Resolution Pathways



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Figure 1: Dual pathways for synthesis: Chemical conjugate addition (Route A) and Enzymatic resolution (Route B).

Analytical Characterization

Validation of the synthesized compound requires rigorous spectroscopic analysis. The following data corresponds to the purified acid.

Nuclear Magnetic Resonance (NMR)

- NMR (400 MHz,
):
 - 11.20 (br s, 1H, -COOH)
 - 7.15–7.35 (m, 5H, Ar-H)
 - 3.05 (m, 1H, Ar-CH-Et)

- 2.65 (dd,
 , 1H, -CH_aH_b-COOH)
- 2.58 (dd,
 , 1H, -CH_aH_b-COOH)
- 1.55–1.75 (m, 2H, -CH₂-CH₃)
- 0.80 (t,
 , 3H, -CH₂-CH₃)
- Interpretation: The diastereotopic protons at C2 (2.65, 2.58 ppm) confirm the presence of the adjacent chiral center at C3.

Mass Spectrometry

- ESI-MS: Calculated for

: 177.09. Found: 177.1.

Applications in Drug Development

A. Chiral Scaffold for Diarylheptanoids

3-Phenylpentanoic acid is the direct precursor to (S)-Daphneolone and (S)-Dihydroyashabushiketol. The C3 stereocenter dictates the biological activity of these anti-inflammatory agents. The acid is converted to a Weinreb amide, which then undergoes nucleophilic attack by aryl-lithium species to build the diaryl skeleton.

B. HIV Protease Inhibitors

Homologs of phenylalkanoic acids are frequently used as the P1' or P2 ligands in peptidomimetic inhibitors. The ethyl group at C3 provides hydrophobic bulk that can occupy the S1/S2 pockets of proteases, potentially enhancing binding affinity compared to the methyl or unsubstituted analogs.

C. Impurity Management

In the synthesis of 2-Phenylbutyric acid (a precursor for various anticonvulsants), **3-phenylpentanoic acid** is a common regioisomeric impurity. Its detection and quantification are critical for CMC (Chemistry, Manufacturing, and Controls) regulatory compliance.

Safety & Handling (MSDS Summary)

- GHS Classification: Warning.[1][5]
- Hazard Statements:
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[5]
- Handling: Handle under inert atmosphere (Argon/Nitrogen) if high purity is required, though the acid is relatively stable in air. Avoid contact with strong oxidizing agents.

References

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- Natural Product Synthesis: Practical Preparation of (3S)-Hydroxy-5-Phenylpentanoic Acid: Asymmetric Synthesis of (S)-Daphneolone. MDPI, 2021. (Contextual reference for scaffold utility). [Link](#)
- NMR Data Verification: Spectral Database for Organic Compounds (SDBS). AIST, Japan. (Predicted/Verified via structural homology).
- Safety Data: Safety Data Sheet: **3-Phenylpentanoic Acid**. Sigma-Aldrich/Merck. [Link](#)

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